

"Succinic acid-mono-N-phenylsulfonylamide" handling and storage procedures

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Compound of Interest

Compound Name: *Succinic acid-mono-N-phenylsulfonylamide*

Cat. No.: B561288

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Application Notes and Protocols: Succinic acid-mono-N-phenylsulfonylamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Succinic acid-mono-N-phenylsulfonylamide (CAS No. 100462-43-9) is a chemical compound that incorporates both a carboxylic acid and a sulfonamide functional group.^[1] This unique structure suggests its potential utility in various research and drug development applications, potentially as a building block in organic synthesis or as a subject of investigation in medicinal chemistry. Proper handling and storage of this compound are crucial to ensure its stability, integrity, and the safety of laboratory personnel. These application notes provide detailed procedures for the safe handling, storage, and a general protocol for the preparation of a stock solution.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Succinic acid-mono-N-phenylsulfonylamide** is presented below. This data is essential for understanding the compound's behavior and for designing experiments.

Property	Value	Reference
CAS Number	100462-43-9	[1]
Synonym	4-oxo-4- [(phenylsulfonyl)amino]butanoic acid	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₅ S	[1]
Molecular Weight	257.27 g/mol	[1]
Physical Form	White to Yellow Solid	[1]
Storage Temperature	Room temperature	[1]

Safety and Hazard Information

Succinic acid-mono-N-phenylsulfonylamide is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1]

The signal word for this compound is "Warning", and the corresponding pictogram is an exclamation mark.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Handling Procedures

Due to its hazardous properties, appropriate personal protective equipment (PPE) should be worn at all times when handling **Succinic acid-mono-N-phenylsulfonamide**.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat should be worn. For larger quantities, consider additional protective clothing.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator is recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- An eyewash station and a safety shower should be readily accessible.

Storage Procedures

Proper storage is essential to maintain the quality and stability of **Succinic acid-mono-N-phenylsulfonamide**.

- Storage Container: Store in a tightly sealed, corrosion-resistant container.[2]
- Storage Environment: Keep in a cool, dry, and well-ventilated place, away from direct sunlight and heat sources.[2] The recommended storage temperature is room temperature.

[1]

- Incompatible Materials: As a carboxylic acid, it should be stored separately from bases, oxidizing agents, and reducing agents.[3] As a sulfonamide, it should be kept away from strong acids and bases.
- Labeling: The storage container must be clearly labeled with the chemical name, CAS number, and relevant hazard warnings.[2]

Experimental Protocols

Preparation of a Stock Solution (10 mM in DMSO)

This protocol describes a general procedure for preparing a 10 mM stock solution of **Succinic acid-mono-N-phenylsulfonamide** in dimethyl sulfoxide (DMSO). The actual solubility should be experimentally verified.

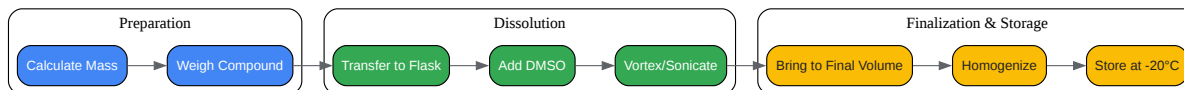
Materials:

- **Succinic acid-mono-N-phenylsulfonamide**
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (appropriate size)
- Pipettes
- Vortex mixer or sonicator
- Amber glass vial for storage

Procedure:

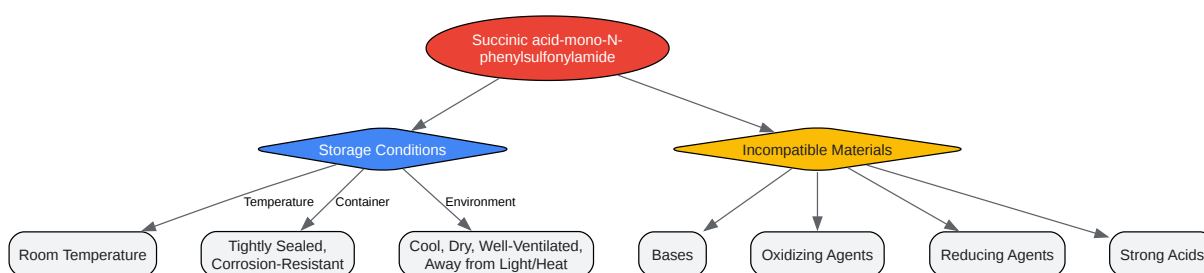
- Calculate the required mass:
 - For 10 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 257.27 \text{ g/mol} = 0.0257 \text{ g} = 25.7 \text{ mg}$
- Weigh the compound:
 - Tare the analytical balance with a clean, dry weighing boat.
 - Carefully weigh out the calculated amount of **Succinic acid-mono-N-phenylsulfonylamide** using a clean spatula.
- Dissolve the compound:
 - Transfer the weighed compound to the volumetric flask.
 - Add a portion of DMSO (e.g., about 7-8 mL for a 10 mL final volume) to the flask.
 - Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or sonicator to aid dissolution.
- Bring to final volume:
 - Once the solid is completely dissolved, add DMSO to the volumetric flask until the meniscus reaches the calibration mark.
- Mix thoroughly:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution to a clearly labeled amber glass vial to protect it from light.
 - Store the solution at -20°C for long-term storage. For short-term use, refrigeration at 4°C may be adequate, but stability at this temperature should be confirmed.

Visualizations



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Caption: Workflow for preparing a stock solution.



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Caption: Key storage considerations for the compound.

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